

Unidentified Compound: RU 45144 and its Application in Hormone-Dependent Cancer Research

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Compound of Interest

Compound Name: RU 45144

Cat. No.: B1680180

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Initial research efforts to gather information on the compound designated as **RU 45144** for its application in hormone-dependent cancer have been unsuccessful. Publicly available scientific literature and chemical databases do not contain specific information pertaining to a compound with this identifier. Therefore, the requested detailed Application Notes and Protocols cannot be generated at this time.

The designation "RU" is historically associated with compounds developed by the pharmaceutical company Roussel Uclaf, which famously used this prefix for its research compounds, such as RU-486 (mifepristone). The numerical suffix, in this case, "45144," would have been a unique identifier within their internal classification system.

Despite a comprehensive search strategy, no peer-reviewed articles, patents, or database entries were found that describe the synthesis, mechanism of action, or biological evaluation of a compound named **RU 45144** in the context of breast, prostate, or other hormone-dependent cancers.

This lack of information could be attributed to several factors:

- **Internal Designation:** The compound may have been an early-stage discovery that was never pursued for further development or publicly disclosed.

- **Incorrect Identifier:** The designation "**RU 45144**" may be inaccurate, containing a typographical error.
- **Obscure Research:** The research may be unpublished or exist only in internal company archives that are not accessible to the public.

It is also possible that "RU" in this context was misinterpreted and does not refer to a Roussel Uclaf compound. Searches for "RU" as the chemical symbol for Ruthenium did yield information on ruthenium-based compounds in cancer research; however, none were identified with the specific numerical designation of 45144.

Without a confirmed chemical structure, target, or any preliminary biological data for **RU 45144**, it is impossible to fulfill the request for detailed application notes, experimental protocols, and visualizations of its signaling pathways or workflows.

Researchers, scientists, and drug development professionals seeking information on this compound are advised to verify the identifier. If an alternative name, chemical structure, or any associated research publication can be provided, a renewed search and subsequent generation of the requested content may be possible.

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